

Stability and Storage of Tert-Butyl Oxirane-2-Carboxylate: A Technical Guide

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Compound of Interest

Compound Name: *Tert-butyl oxirane-2-carboxylate*

Cat. No.: *B2960123*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **tert-butyl oxirane-2-carboxylate**. Drawing from available chemical data and established pharmaceutical stability testing guidelines, this document aims to equip researchers and drug development professionals with the necessary information for the proper handling, storage, and evaluation of this compound.

Chemical Profile and General Stability

Tert-butyl oxirane-2-carboxylate is a bifunctional molecule containing a reactive epoxide ring and a tert-butyl ester group. This structure dictates its stability profile, making it susceptible to degradation under certain environmental conditions. The primary degradation pathways are anticipated to be the hydrolysis of the tert-butyl ester and the ring-opening of the epoxide.

Key Stability Considerations:

- **pH:** The tert-butyl ester is known to be labile under acidic conditions, readily undergoing hydrolysis to form tert-butanol and oxirane-2-carboxylic acid. The epoxide ring is susceptible to opening under both acidic and basic conditions. Under acidic conditions, the ring is protonated, followed by nucleophilic attack, whereas under basic conditions, direct nucleophilic attack on the less sterically hindered carbon of the epoxide occurs.

- **Temperature:** Elevated temperatures are expected to accelerate the degradation of the compound. The recommended storage temperature is 2-8°C.
- **Moisture:** The presence of water can facilitate hydrolytic degradation of both the ester and the epoxide. Therefore, it is crucial to store the compound in a dry environment.
- **Light:** While specific photostability data for **tert-butyl oxirane-2-carboxylate** is not readily available, many organic molecules are susceptible to photodegradation. It is advisable to protect the compound from light.

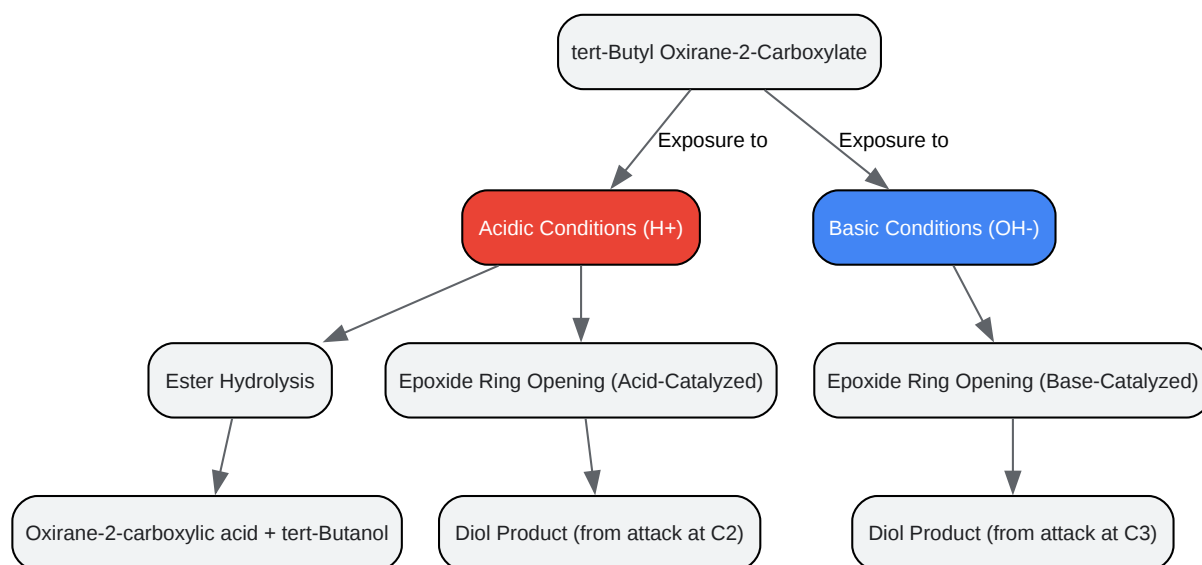
Recommended Storage Conditions

Based on information from various chemical suppliers, the following storage conditions are recommended to ensure the long-term stability of **tert-butyl oxirane-2-carboxylate**.

Parameter	Recommended Condition	Rationale
Temperature	2-8°C ^{[1][2]}	To minimize thermal degradation.
Atmosphere	Sealed under a dry, inert atmosphere (e.g., nitrogen or argon)	To prevent hydrolysis from atmospheric moisture and potential oxidation.
Light	Protected from light (e.g., stored in an amber vial or in the dark)	To prevent potential photodegradation.
Container	Tightly sealed, appropriate chemical-resistant container	To prevent contamination and exposure to the environment.

Potential Degradation Pathways

The chemical structure of **tert-butyl oxirane-2-carboxylate** suggests two primary degradation pathways. The following diagram illustrates these potential routes.



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Caption: Potential degradation pathways of **tert-butyl oxirane-2-carboxylate**.

Experimental Protocols for Stability Assessment

While specific stability studies on **tert-butyl oxirane-2-carboxylate** are not extensively published, a robust stability testing program can be designed based on established guidelines from the World Health Organization (WHO) and the European Medicines Agency (EMA) for active pharmaceutical ingredients (APIs).^{[1][3][4][5]}

Forced Degradation Studies

Forced degradation studies are essential to identify potential degradation products and to develop and validate a stability-indicating analytical method.^{[6][7][8][9]}

Condition	Suggested Protocol
Acid Hydrolysis	Dissolve the compound in a suitable solvent and treat with 0.1 M HCl at room temperature and 60°C. Monitor the reaction over time.
Base Hydrolysis	Dissolve the compound in a suitable solvent and treat with 0.1 M NaOH at room temperature and 60°C. Monitor the reaction over time.
Oxidative Degradation	Treat a solution of the compound with 3% hydrogen peroxide at room temperature.
Thermal Degradation	Expose the solid compound to dry heat at a temperature above the recommended storage temperature (e.g., 40°C, 60°C).
Photostability	Expose the solid compound and a solution of the compound to a light source according to ICH Q1B guidelines (e.g., an overall illumination of not less than 1.2 million lux hours and an integrated near ultraviolet energy of not less than 200 watt hours/square meter). [2] [10]

Long-Term and Accelerated Stability Studies

These studies are designed to predict the shelf-life of the compound under recommended storage conditions.

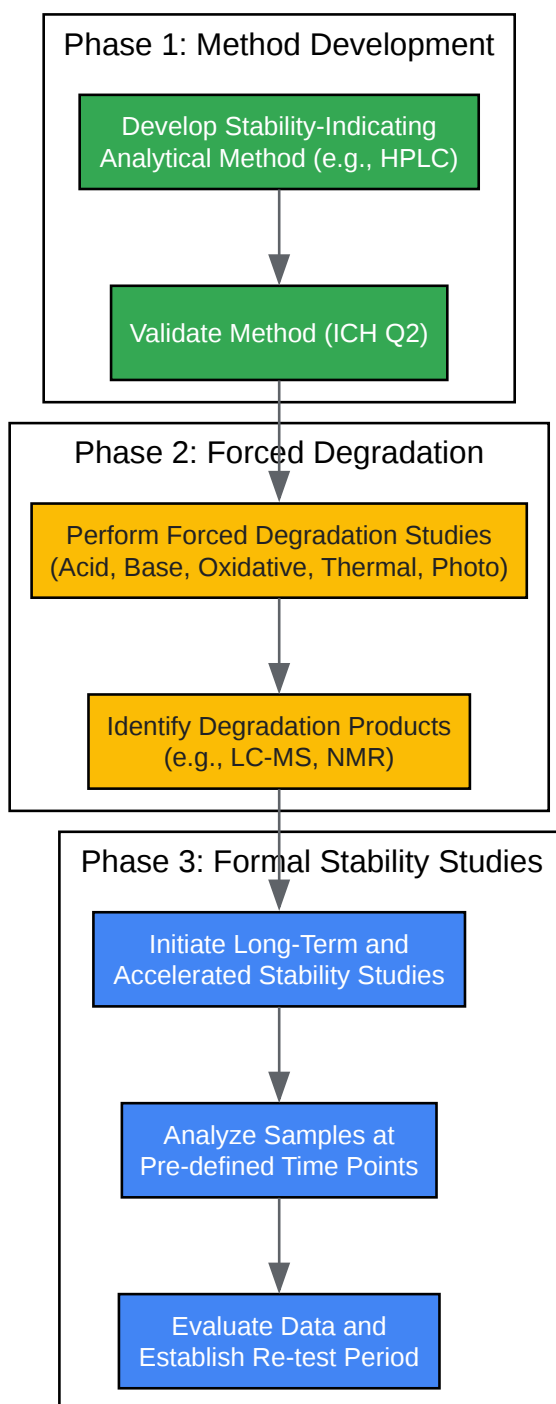
Study Type	Storage Conditions	Minimum Duration
Long-Term	5°C ± 3°C	12 months
Intermediate	25°C ± 2°C / 60% RH ± 5% RH	6 months
Accelerated	40°C ± 2°C / 75% RH ± 5% RH	6 months

RH = Relative Humidity

Analytical Methodology

A stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or Mass Spectrometry (MS), should be developed and validated to separate and quantify **tert-butyl oxirane-2-carboxylate** from its potential degradation products.

The following diagram outlines a general workflow for a stability assessment study.



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Caption: Workflow for a comprehensive stability assessment study.

Relevance in Drug Development

While specific signaling pathways involving **tert-butyl oxirane-2-carboxylate** are not well-documented, derivatives of oxirane-2-carboxylate have been investigated for their potential as cytotoxic agents against cancer cell lines.^[11] The epoxide moiety is a known pharmacophore that can react with nucleophilic residues in biological macromolecules, such as proteins and nucleic acids. This reactivity is the basis for the therapeutic effect of some anticancer drugs. Therefore, understanding the stability of **tert-butyl oxirane-2-carboxylate** is critical for its potential application in the synthesis of novel therapeutic agents.

Conclusion

Tert-butyl oxirane-2-carboxylate is a reactive molecule that requires careful handling and storage to maintain its integrity. The primary stability concerns are hydrolysis of the tert-butyl ester under acidic conditions and ring-opening of the epoxide under both acidic and basic conditions. Adherence to the recommended storage conditions of 2-8°C in a sealed, dry, and dark environment is essential. For researchers and drug development professionals, conducting thorough stability studies following established guidelines is crucial to ensure the quality and reliability of this compound in its intended applications.

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References

- 1. academy.gmp-compliance.org [academy.gmp-compliance.org]
- 2. alfresco-static-files.s3.amazonaws.com [alfresco-static-files.s3.amazonaws.com]
- 3. ema.europa.eu [ema.europa.eu]
- 4. siip.ac.in [siip.ac.in]
- 5. www3.paho.org [www3.paho.org]
- 6. globalresearchonline.net [globalresearchonline.net]
- 7. Development of forced degradation and stability indicating studies of drugs—A review - PMC [pmc.ncbi.nlm.nih.gov]

- 8. biopharminternational.com [biopharminternational.com]
- 9. pharmtech.com [pharmtech.com]
- 10. rdlaboratories.com [rdlaboratories.com]
- 11. Molecular modeling and cytotoxic activity studies of oxirane-2-carboxylate derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
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